

# A Comparative Guide to Indigo White Performance in Textile Dyeing

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## Compound of Interest

Compound Name:	Indigo White
CAS No.:	894-86-0
Cat. No.:	B1605738

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The iconic blue of denim owes its existence to indigo, a vat dye that requires a reduction step to its soluble leuco-form, commonly known as **Indigo White**, for application to textile fibers. The performance of this dyeing process is critically dependent on the method used to reduce the indigo. This guide provides an objective comparison of the performance of **Indigo White** generated through conventional and alternative, more sustainable dyeing processes, supported by experimental data for researchers, scientists, and textile industry professionals.

## Performance Comparison of Indigo Dyeing Processes

The efficacy of different indigo dyeing methods can be evaluated based on color yield (K/S value) and the fastness of the dye to various stresses such as washing, rubbing, and light. The following tables summarize the performance of conventional dyeing using sodium dithionite against more environmentally friendly alternatives like thiourea dioxide and electrochemical reduction.

### Table 1: Color Yield (K/S Value) Comparison

Color yield, represented by the K/S value, indicates the depth of shade on the fabric; a higher K/S value corresponds to a more intense color.

Dyeing Process	Reducing Agent	K/S Value	Reference
Conventional	Sodium Dithionite	~11.83	[1]
Alternative 1	Thiourea Dioxide	~12.96 (Optimized)	[1]
Alternative 2	Electrochemical (Fe(II)-based)	~14.75	[2]

Note: K/S values can vary based on dyeing conditions such as temperature, pH, and number of dips.

## Table 2: Color Fastness Properties

Color fastness is graded on a scale of 1 to 5, with 5 representing excellent fastness and 1 representing poor fastness. For light fastness, a scale of 1 to 8 is used, where 8 is the highest fastness.

Dyeing Process	Reducing Agent	Wash Fastness (ISO 105-C06)	Rubbing Fastness (Dry/Wet) (ISO 105-X12)	Light Fastness (ISO 105-B02)	Reference
Conventional	Sodium Dithionite	4-5	3-4 / 2-3	5	[3]
Alternative 1	Thiourea Dioxide	4-5 (Excellent)	3 / 2-3 (Slightly lower)	5 (Good)	[4]
Alternative 2	Electrochemical (Fe(II)-based)	4-5	3-4 / 2-3	5	[3]

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance comparison.

### Color Yield (K/S) Measurement

The color yield on the dyed fabric is determined by measuring the spectral reflectance of the sample using a spectrophotometer. The Kubelka-Munk equation is then used to calculate the K/S value:

$$K/S = (1 - R)^2 / 2R$$

Where 'R' is the decimal fraction of the reflectance of the dyed fabric at the wavelength of maximum absorption.

### Color Fastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color to domestic and commercial laundering.

- Specimen Preparation: A 100 mm x 40 mm specimen of the dyed fabric is sewn together with a multi-fiber adjacent fabric of the same size.
- Washing Procedure: The composite specimen is placed in a stainless steel container with a specified number of steel balls, along with a solution containing 4 g/L ECE phosphate reference detergent and 1 g/L sodium perborate.
- The container is then agitated in a washing machine at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 or 40 minutes).[5]
- Rinsing and Drying: After washing, the specimen is rinsed twice with distilled water and then with cold tap water before being squeezed and dried in an oven at a temperature not exceeding 60°C.[6]
- Assessment: The change in color of the specimen and the staining of the multi-fiber fabric are assessed using the grey scale for color change and staining, respectively.

### Color Fastness to Rubbing (ISO 105-X12)

This method, also known as crocking, determines the amount of color transferred from the fabric surface by rubbing.

- Apparatus: A crockmeter is used, which has a cylindrical rubbing finger (16 mm diameter) that applies a downward force of 9 N.[7]
- Specimen Preparation: Two specimens of the dyed fabric, at least 50 mm x 130 mm, are prepared.[8]
- Dry Rubbing: One specimen is placed on the base of the crockmeter. A dry, un-dyed cotton rubbing cloth (50 mm x 50 mm) is fixed to the rubbing finger. The finger is then moved back and forth 10 times over the specimen.[8]
- Wet Rubbing: The second specimen is tested in the same manner, but with a wet rubbing cloth that has a water content of 95-105%.[9]
- Assessment: The degree of staining on the white rubbing cloths is evaluated using the grey scale for staining.

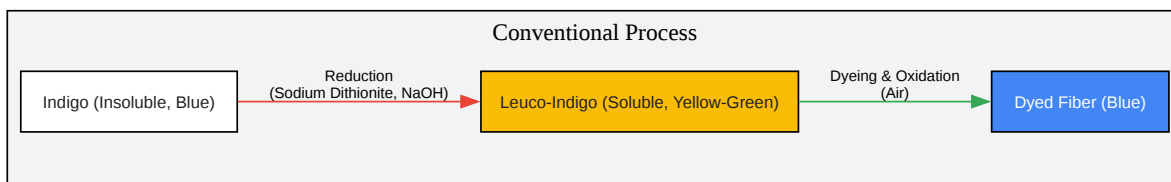
## Color Fastness to Light (ISO 105-B02)

This test measures the resistance of the dye to fading when exposed to an artificial light source that simulates natural daylight.

- Apparatus: A light fastness tester equipped with a xenon arc lamp is used.
- Specimen Preparation: A specimen of the dyed fabric is mounted on a card.
- Exposure: The specimen is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity, alongside a set of blue wool references (graded 1-8). [10][11]
- Assessment: The fading of the specimen is assessed by comparing the change in its color to the changes in the blue wool references. The light fastness rating is the number of the blue wool reference that shows a similar degree of fading.[10]

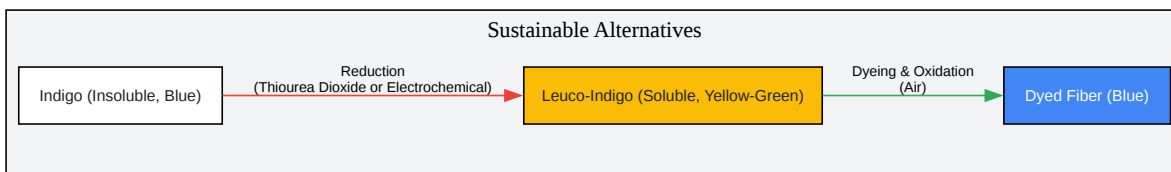
## Process Visualization

The following diagrams illustrate the chemical pathways and workflows of the different indigo dyeing processes.



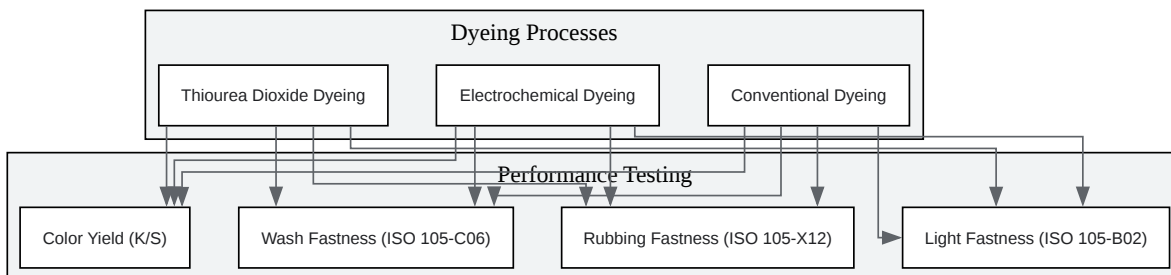
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**Fig. 1:** Conventional Indigo Dyeing Workflow.



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**Fig. 2:** Sustainable Indigo Dyeing Workflow.



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